An In-depth Technical Guide to Edta Disodium Cupric Salt

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Compound of Interest		
Compound Name:	*Edta disodium cupric salt*	
CAS No.:	*61916-40-3*	
Cat. No.:	*B1614634*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylenediaminetetraacetic acid (EDTA) disodium cupric salt is a highly stable, water-soluble metal chelate of significant interest across a spectrum of scientific and industrial disciplines. As a sequestering agent, it effectively delivers copper ions in a bioavailable form while mitigating the inherent reactivity of the free metal ion. This guide provides a comprehensive technical overview of its synthesis, mechanism of action, diverse applications, analytical methodologies, and toxicological profile, synthesized from field-proven insights and authoritative sources.

Core Chemical and Physical Properties

Edta disodium cupric salt is a blue crystalline powder. Its fundamental properties are summarized in the table below.

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Property	Value	Reference
CAS Number	14025-15-1	[1]
Molecular Formula	C10H12N2O8CuNa2	[1]
Molecular Weight	397.7 g/mol	[1]
Appearance	Blue powder	[1]
Solubility in Water	Approx. 1200 g/L (20°C)	[1]
pH (1% aqueous solution)	6.5 ± 0.5	[1]

Synthesis and Coordination Chemistry

The synthesis of **Edta disodium cupric salt** is typically achieved by reacting ethylenediaminetetraacetic acid (EDTA) with a copper salt, such as copper sulfate, and a sodium salt under controlled temperature and pH conditions, generally neutral to weakly alkaline.[1]

The core of its function lies in the principles of coordination chemistry. The EDTA molecule, a hexadentate ligand, possesses six binding sites—two nitrogen atoms and four carboxylate groups—that can donate electrons to form coordinate bonds with the copper(II) ion.[2] This envelops the copper ion in a stable, cage-like structure, forming a highly stable complex with a logarithmic stability constant (log K) of 18.8.[3][4]

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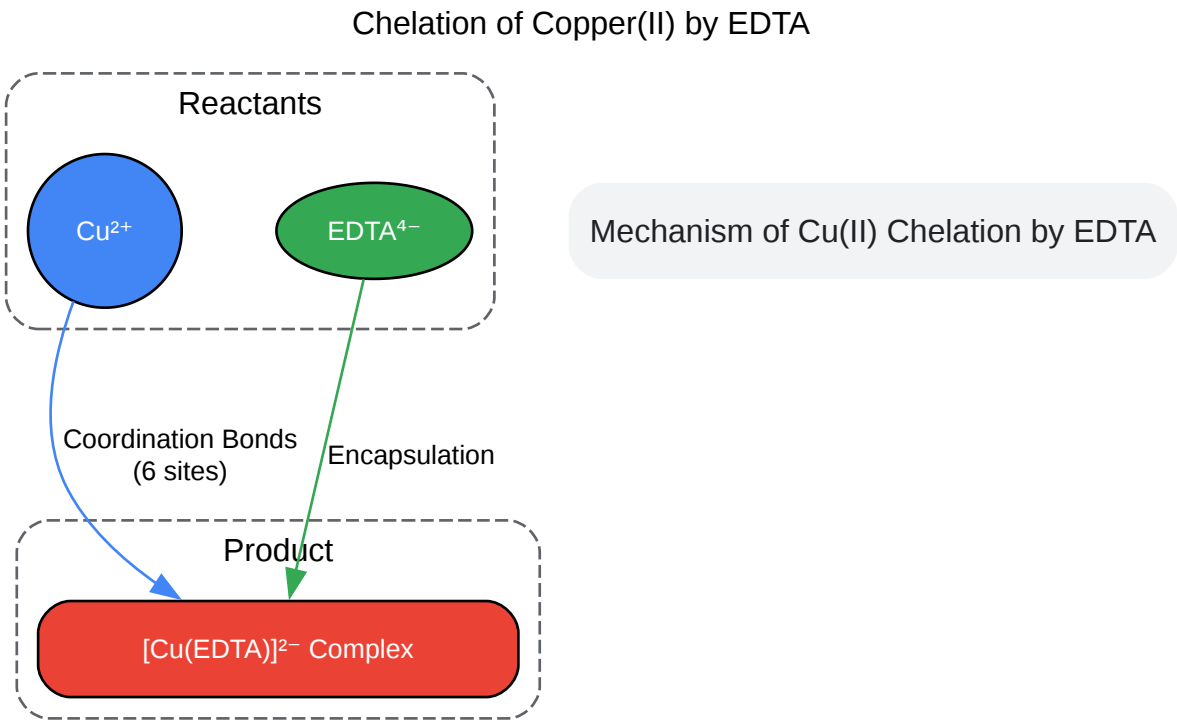

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Caption: Diagram illustrating the encapsulation of a copper(II) ion by the hexadentate EDTA ligand to form a stable chelate complex.

Applications Across Scientific and Industrial Domains

The unique properties of **Edta disodium cupric salt** lend it to a wide array of applications, ranging from agriculture to pharmaceuticals.

Agricultural Applications

In agriculture, **Edta disodium cupric salt** is a vital micronutrient fertilizer used to prevent and correct copper deficiencies in crops.[5] Copper is essential for numerous plant physiological processes, including photosynthesis, enzyme activation, and protein synthesis.[6]

Causality of Efficacy: Traditional copper sources like copper sulfate can precipitate in alkaline soils, rendering the copper unavailable to plants.[6] The chelated form of copper in **Edta disodium cupric salt** protects the copper ion from such reactions, ensuring its solubility and

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bioavailability across a broad soil pH range (typically 4 to 9).[5][6] This leads to more efficient uptake by the plant's root system.[7]

Application Rates:

Crop Type	Application Method	Recommended Rate	Reference
Field & Vegetable Crops	Soil Application	2 to 4 lbs per acre	[8]
Foliar Application	0.33 to 1.33 lbs per acre in sufficient water	[8]	
Citrus & Fruit Trees	Foliar Application	1 to 2 lbs per 100 gallons of water	[8]
Soil Application	2 to 5 lbs per acre	[8]	
Wheat, Barley, Oats, Maize	Soil Application	0.5 - 1 kg per hectare	[5]
Foliar Application	0.25 - 0.5 kg per hectare	[5]	
Turf	Soil Application	2 lbs per acre (0.5 lb per 10,000 sq. ft.)	[8]

Industrial Processes

Edta disodium cupric salt finds utility in various industrial settings, primarily as a source of soluble copper and as a chelating agent.

- Electroplating: It is used in cyanide-free copper plating baths, where it serves as a complexing agent to keep copper ions in solution.[9][10] The stability of the complex is crucial for achieving a uniform and high-quality copper coating.[11]
- Catalysis and Dyeing: It can be employed in chemical reactions as a catalyst and in dyeing processes to ensure color consistency.[5]

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Animal Nutrition

Edta disodium cupric salt is used as a copper supplement in animal and poultry feed formulations.[5] The chelated form enhances the bioavailability of copper, which is an essential trace element for animal health.

Research and Drug Development

In the realm of research and drug development, **Edta disodium cupric salt** is investigated for several properties:

- Mitigation of Copper Toxicity: EDTA itself is a well-known treatment for heavy metal poisoning, including copper toxicity, as it can bind to excess copper, facilitating its excretion.[2][12]
- Antimicrobial and Anti-inflammatory Activity: The complex has demonstrated antimicrobial, anti-inflammatory, and antioxidant properties in research settings.[13]
- Enzyme Inhibition Studies: It can be used to eliminate the inhibition of enzyme-catalyzed reactions caused by trace heavy metals.[14]

Analytical Methodologies

The quantification and characterization of **Edta disodium cupric salt** are critical for quality control and research purposes. High-Performance Liquid Chromatography (HPLC) and Atomic Absorption Spectroscopy (AAS) are the most common analytical techniques employed.

High-Performance Liquid Chromatography (HPLC)

Due to the low UV absorbance of EDTA, its analysis by HPLC often requires derivatization or complexation to form a UV-active compound.[4][7] The inherent copper in **Edta disodium cupric salt** allows for direct UV detection.

Experimental Protocol: HPLC Analysis of **Edta Disodium Cupric Salt**

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C8 or anion-exchange column is suitable. For example, a X Bridge C-8 column.[2]

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- Mobile Phase: A buffered aqueous solution with an organic modifier. For instance, a mixture of a buffer (e.g., 0.06% tetrabutylammonium hydroxide, pH 7.5), methanol, and water.[2]
- Flow Rate: Typically 1.0 to 2.0 mL/min.[2]
- Detection: UV detection at a wavelength where the Cu-EDTA complex absorbs, such as 250-260 nm.[2][4][15]
- Standard Preparation: Prepare a stock solution of **Edta disodium cupric salt** of known concentration in the mobile phase or a suitable solvent.[16]
- Sample Preparation: Dissolve the sample in the mobile phase or an appropriate solvent to a known concentration.[16]
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms. The concentration of the analyte is determined by comparing the peak area of the sample to that of the standard.

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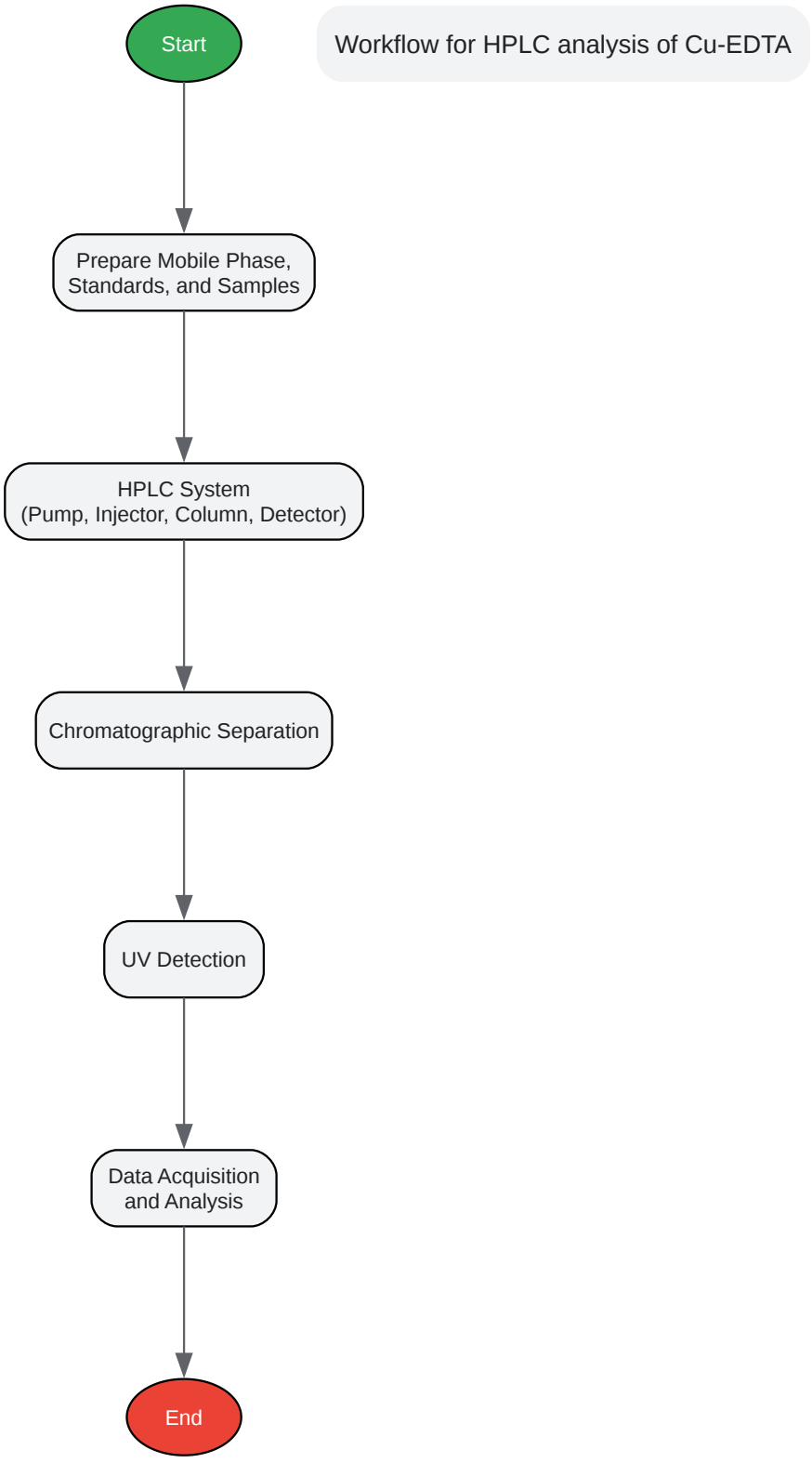
HPLC Analysis Workflow



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Caption: A simplified workflow diagram for the analysis of **Edta disodium cupric salt** using HPLC.

Atomic Absorption Spectroscopy (AAS)

AAS is a highly sensitive technique for determining the copper content in the complex.

Experimental Protocol: AAS Analysis of **Edta Disodium Cupric Salt**

- Instrumentation: An atomic absorption spectrometer with a copper hollow cathode lamp.
- Sample Preparation: Accurately weigh a sample of **Edta disodium cupric salt** and dissolve it in deionized water to a known volume. Further dilutions may be necessary to bring the copper concentration within the linear range of the instrument.
- Standard Preparation: Prepare a series of copper standards of known concentrations from a certified copper standard solution.
- Instrument Parameters: Set the instrument to the recommended wavelength for copper (typically 324.7 nm) and optimize other parameters such as slit width and flame conditions (for flame AAS) or furnace program (for graphite furnace AAS).
- Analysis: Aspirate the blank, standards, and samples into the instrument and record the absorbance readings.
- Quantification: Construct a calibration curve by plotting the absorbance of the standards against their concentrations. Determine the copper concentration in the sample from the calibration curve.

Toxicological and Safety Profile

The toxicological profile of **Edta disodium cupric salt** is influenced by both the EDTA ligand and the copper ion.

Acute Toxicity Data:

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Route	Species	Value	Reference
Oral (LD50)	Rat	890 mg/kg bw	[17]
Dermal (LD50)	Rat	>2000 mg/kg bw	[17]
Inhalation (LC50)	Rat	>5.3 mg/L	[17]

General Safety Information:

- Skin and Eye Irritation: Like many salts, it can cause skin and eye irritation upon contact.[12]
- Ingestion: Ingestion of large amounts may cause gastrointestinal irritation, with symptoms such as nausea, vomiting, and diarrhea.[12]
- Dermal Absorption: While intact skin is a relatively poor barrier to EDTA, prolonged contact or exposure to damaged skin can lead to systemic absorption.[18] There have been reports of systemic copper toxicity following dermal exposure to copper sulfate through burned skin.[10]
- Chronic Effects: Chronic exposure to high levels of EDTA can lead to mineral deficiencies due to its chelating action.[18]

Environmental Fate and Considerations

The environmental impact of **Edta disodium cupric salt** is primarily related to the persistence of the EDTA ligand.

- Biodegradability: EDTA is known for its slow biodegradation in the environment.[18][19] While some microorganisms can degrade it, the process is generally slow.[18][20]
- Mobility: The high water solubility of the Cu-EDTA complex makes it mobile in aquatic systems.[21] This can lead to the transport of copper in the environment.
- Toxicity to Aquatic Organisms: While the chelated form is less toxic than free copper ions, high concentrations can still be harmful to aquatic life.

Conclusion

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Edta disodium cupric salt is a versatile and highly effective chelating agent with critical applications in agriculture, industry, and scientific research. Its ability to form a stable, water-soluble complex with copper underpins its utility in delivering this essential micronutrient and controlling its reactivity. A thorough understanding of its chemical properties, appropriate application, analytical determination, and toxicological profile is essential for its safe and effective use. As with any chemical compound, responsible handling and consideration of its environmental fate are paramount.

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